

Solanocapsine's Role in Plant Defense: A Technical Guide

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Compound of Interest

Compound Name: Solanocapsine

Cat. No.: B1214099

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Introduction

Solanocapsine is a steroidal alkaloid, a class of nitrogen-containing secondary metabolites naturally produced by various plant species, particularly within the Solanum genus.[1][2] It is prominently found in plants like Solanum pseudocapsicum, commonly known as the Jerusalem cherry.[3][4][5] As a defensive compound, **solanocapsine** plays a crucial role in protecting the plant against a wide array of herbivores and pathogenic microorganisms.[6][7] This technical guide provides an in-depth exploration of **solanocapsine**, focusing on its biosynthesis, mechanisms of action in plant defense, and the experimental methodologies used to investigate its properties.

Chemical Profile:

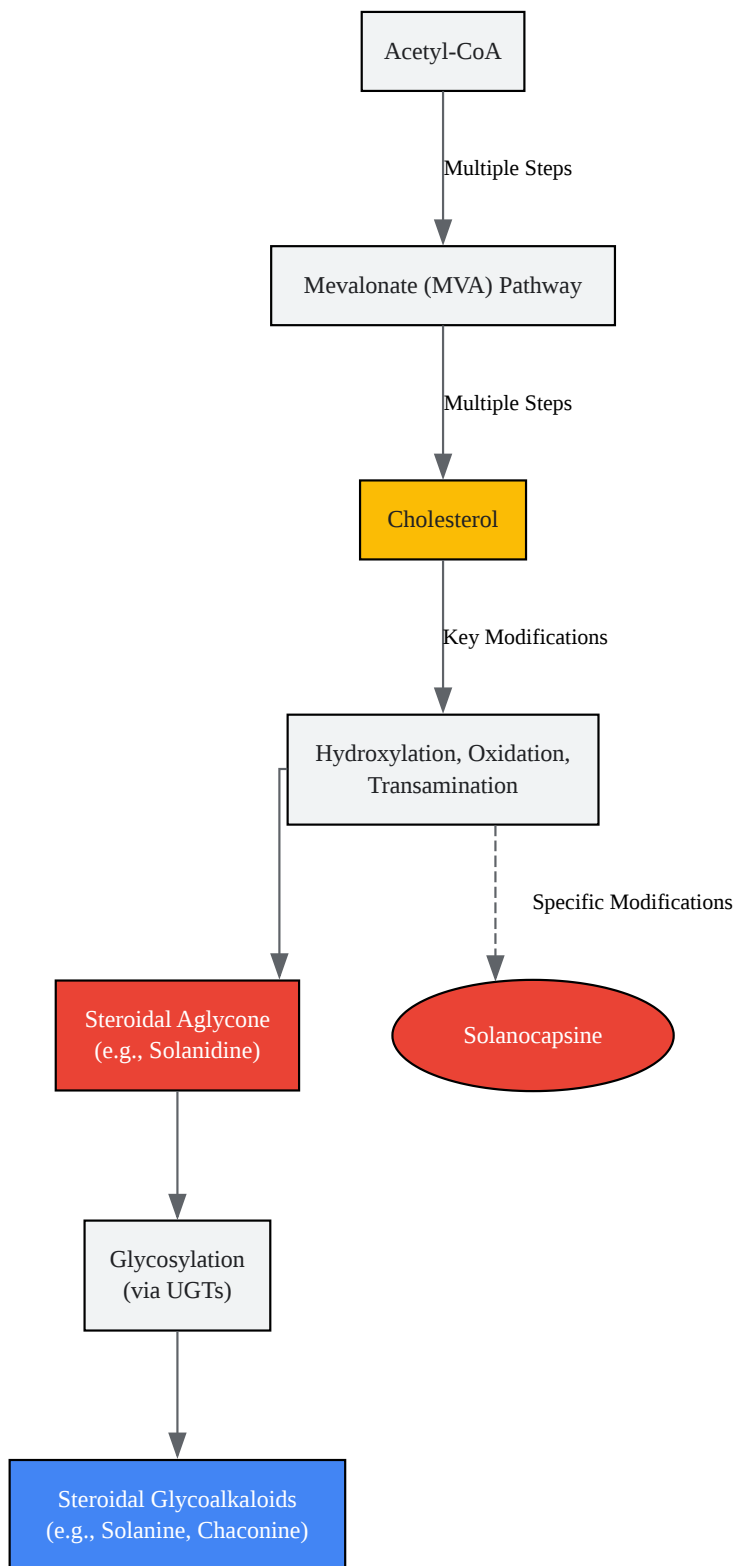
- Molecular Formula: $C_{27}H_{46}N_2O_2$ [3][8]
- Molar Mass: $430.67 \text{ g}\cdot\text{mol}^{-1}$ [3][4]
- Class: Steroidal Alkaloid[1][8]
- Natural Sources: Solanum pseudocapsicum, S. capsicastrum, S. hendersonii[3][9]

Chapter 1: Biosynthesis of Solanocapsine

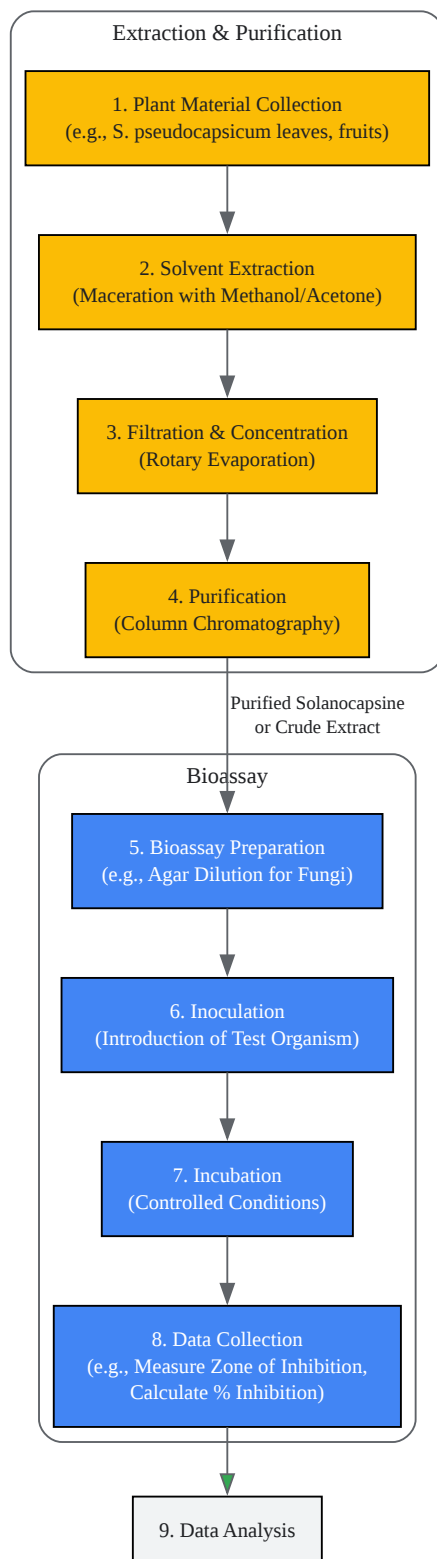
The biosynthesis of **solanocapsine**, like other steroidal glycoalkaloids (SGAs), originates from cholesterol, which is synthesized via the mevalonate (MVA) pathway.[10][11] The pathway

involves a series of enzymatic reactions including oxidation, transamination, and isomerization to form the aglycone structure.^[10] A key step in the formation of many steroidal alkaloids is the amination at the C-26 position, which is proposed to proceed through a transamination mechanism involving an aldehyde intermediate.^[12] While the complete, step-by-step enzymatic pathway to **solanocapsine** is not fully elucidated, the generalized pathway provides a framework for understanding its origins from primary metabolism.

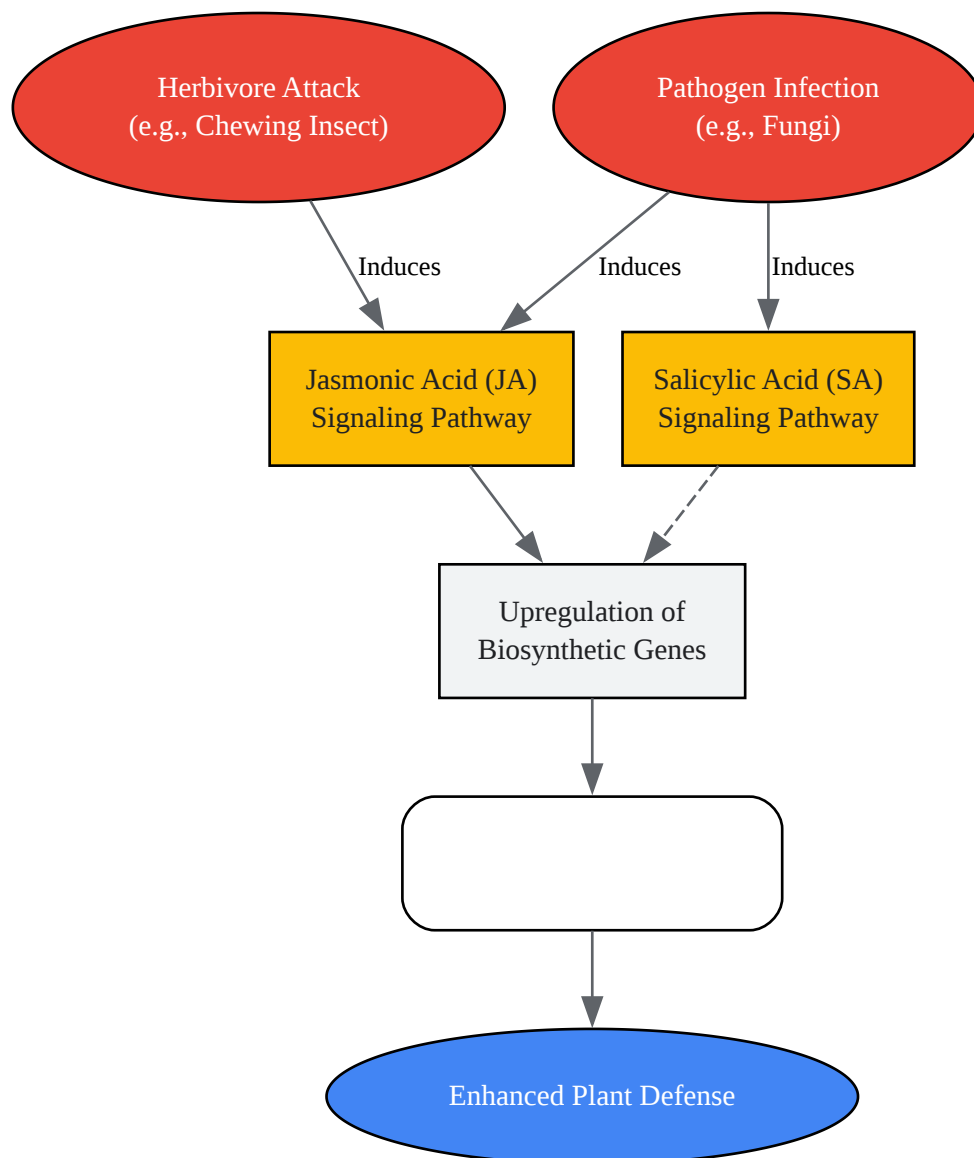
Generalized Biosynthetic Pathway of Steroidal Alkaloids



General Workflow for Solanocapsine Bioactivity Testing



Conceptual Plant Defense Signaling

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